

Personal protective equipment for handling (Pyridin-2-ylsulfanyl)-acetic acid

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Compound of Interest

Compound Name: (Pyridin-2-ylsulfanyl)-acetic acid

Cat. No.: B179913

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Essential Safety and Handling Guide for (Pyridin-2-ylsulfanyl)-acetic acid

This guide provides crucial safety protocols, personal protective equipment (PPE) recommendations, and operational and disposal plans for handling **(Pyridin-2-ylsulfanyl)-acetic acid** in research and drug development environments. Adherence to these guidelines is essential for ensuring laboratory safety and minimizing risks.

(Pyridin-2-ylsulfanyl)-acetic acid is a compound that requires careful handling due to its potential health hazards. It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.^[1]

Hazard Identification and Classification

Hazard Class	GHS Category	Hazard Statement	Signal Word	Pictogram
Skin Irritation	Category 2	H315: Causes skin irritation[1]	Warning	
Eye Irritation	Category 2A	H319: Causes serious eye irritation[1]	Warning	
Specific target organ toxicity — single exposure (Respiratory system)	Category 3	H335: May cause respiratory irritation[1]	Warning	

Personal Protective Equipment (PPE)

Appropriate PPE is the primary defense against exposure to **(Pyridin-2-ylsulfanyl)-acetic acid**. The following table outlines the recommended PPE for handling this compound.

Body Part	Protective Equipment	Rationale
Eyes/Face	Chemical safety goggles or a face shield. [1] [2] [3]	To protect against splashes and dust that can cause serious eye irritation.
Skin	Nitrile or neoprene gloves (double-gloving is recommended). [3] [4] A chemical-resistant lab coat or apron should be worn. [2] [5]	To prevent skin contact, which can cause irritation. [1]
Respiratory	A NIOSH-approved respirator with appropriate cartridges should be used when handling the powder outside of a fume hood or if dust is generated. [4] [5]	To protect against inhalation of dust or vapors that may cause respiratory irritation. [1]
Feet	Closed-toe shoes. [4]	To protect feet from potential spills.

Experimental Protocols: Safe Handling and Storage

Engineering Controls:

- Fume Hood: Always handle **(Pyridin-2-ylsulfanyl)-acetic acid** inside a certified chemical fume hood to minimize inhalation exposure.[\[4\]](#)
- Ventilation: Ensure the laboratory is well-ventilated to reduce the concentration of any airborne dust or vapors.[\[2\]](#)[\[5\]](#)
- Emergency Equipment: An emergency eyewash station and a safety shower must be readily accessible, ideally within a 10-second travel distance from the work area.[\[4\]](#)[\[6\]](#)

Handling Procedures:

- Before starting work, ensure all necessary PPE is worn correctly.

- Avoid direct contact with the skin, eyes, and clothing.[\[1\]](#)
- Do not breathe in dust, fumes, or vapors.[\[1\]](#)
- When transferring the chemical, use appropriate tools to minimize dust generation.
- After handling, wash hands and any exposed skin thoroughly with soap and water.[\[1\]](#)

Storage:

- Store in a tightly closed, properly labeled container in a cool, dry, and well-ventilated area.[\[1\]](#)
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[\[7\]](#)
- Store in a designated, corrosion-resistant cabinet.[\[4\]](#)

Emergency Procedures

In Case of Accidental Exposure:

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [1]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Wash contaminated clothing before reuse. If skin irritation occurs, get medical advice/attention. [1]
Inhalation	Move the person to fresh air and keep them in a position comfortable for breathing. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Call a poison center or doctor if you feel unwell. [1]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [1]

Spill Management:

- Small Spills (<1 L):
 - Alert personnel in the immediate vicinity.
 - Wearing appropriate PPE, contain the spill using an inert absorbent material (e.g., sand, vermiculite).[\[1\]](#)
 - Carefully sweep or scoop up the material and place it into a designated, labeled hazardous waste container.
 - Clean the spill area with a suitable solvent, followed by soap and water.

- Large Spills:
 - Evacuate the area immediately.
 - Contact your institution's Environmental Health & Safety (EH&S) department or emergency response team.[\[6\]](#)

Disposal Plan

All waste materials contaminated with **(Pyridin-2-ylsulfanyl)-acetic acid** must be treated as hazardous waste.

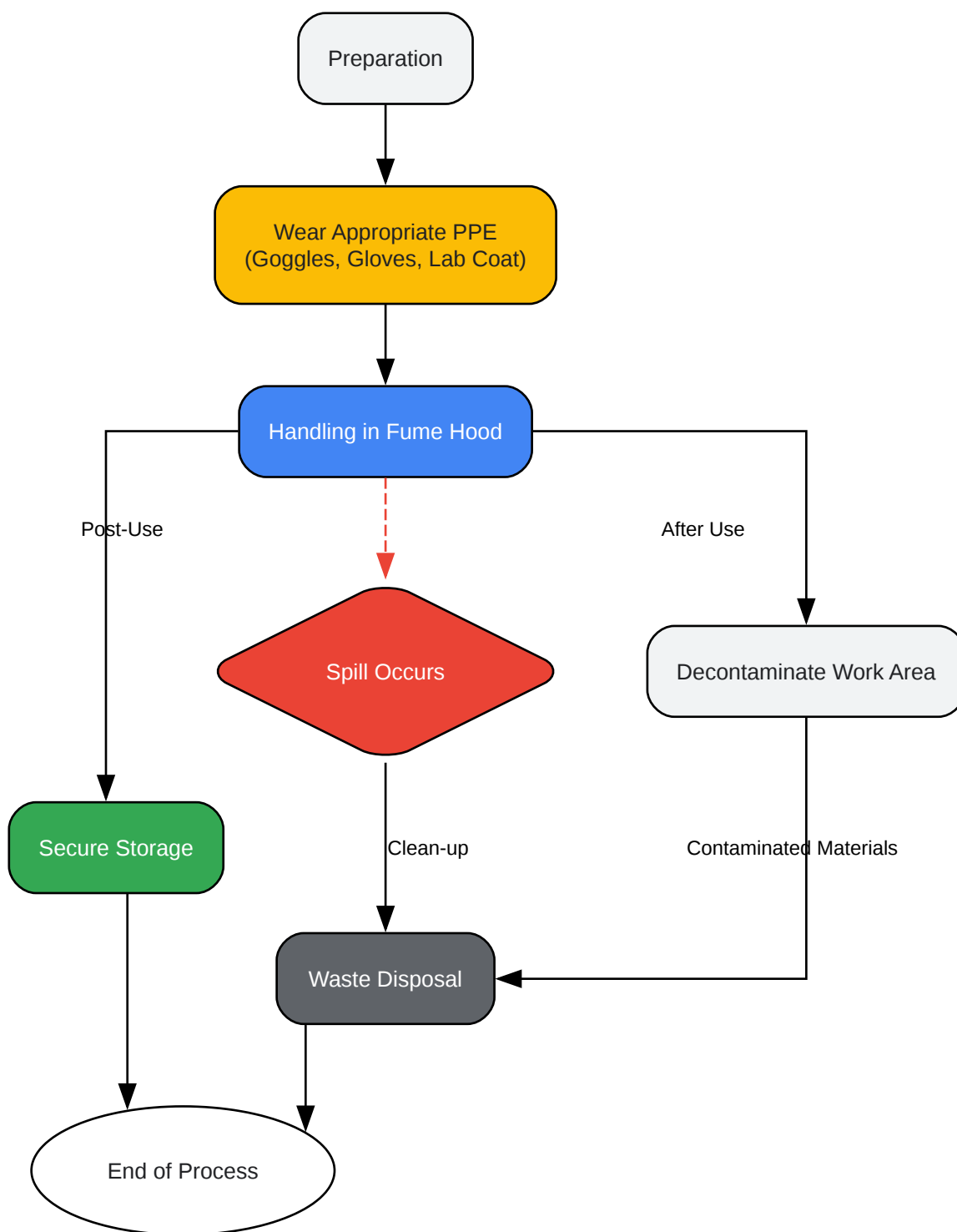
Waste Collection:

- Collect all contaminated materials, including disposable PPE, absorbent pads, and glassware, in a designated and clearly labeled hazardous waste container.[\[4\]](#)
- Ensure the waste container is kept closed when not in use.

Disposal Procedure:

- Dispose of the hazardous waste through your institution's approved chemical waste disposal program.
- Do not dispose of **(Pyridin-2-ylsulfanyl)-acetic acid** down the drain or in the regular trash.[\[1\]](#)
- Follow all local, state, and federal regulations for hazardous waste disposal.

Visual Workflow for Safe Handling and Disposal



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Caption: Workflow for handling and disposing of **(Pyridin-2-ylsulfanyl)-acetic acid**.

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